

# Rauvovertine A IUPAC name and CAS number

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## Compound of Interest

Compound Name: Rauvovertine A

Cat. No.: B15587104

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## Rauvovertine A: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a concise summary of the currently available information on **Rauvovertine A**, an alkaloid isolated from the stems of *Rauvolfia verticillata*. While initial reports suggest potential anti-tumor activity, a comprehensive review of publicly accessible scientific literature does not currently provide in-depth experimental data to substantiate these claims. This document compiles the confirmed chemical identifiers for **Rauvovertine A** and addresses the absence of detailed biological and mechanistic data.

## Chemical Identification

A clear identification of a compound is the foundation of all further research. The structural and registration details for **Rauvovertine A** are provided below.

Identifier	Value	Source
IUPAC Name	19-methyl-18-oxa-1,11-diazahexacyclo[11.8.0.02,16.04,12.05,10.015,20]henicosa-4(12),5,7,9-tetraene-17,21-diol	[1]
CAS Number	2055073-75-9	[1][2]

## Biological Activity and Experimental Data

Rouvovertine A is described as an alkaloid with potential anti-tumor properties.[1] However, a thorough search of scientific databases has not yielded specific studies that provide quantitative data on its biological activity, such as IC50 values against cancer cell lines.

One study on newly isolated indole alkaloids, named rauverines A-G, from the leaves and twigs of *Rauvolfia verticillata*, reported that none of these compounds exhibited cytotoxicity against five human cancer cell lines (HL-60, SMMC-7721, A-549, MCF-7, and SW480).[3] It is important to note that while the names are similar, it is not confirmed if **Rauvovertine A** is one of the tested "rauverines."

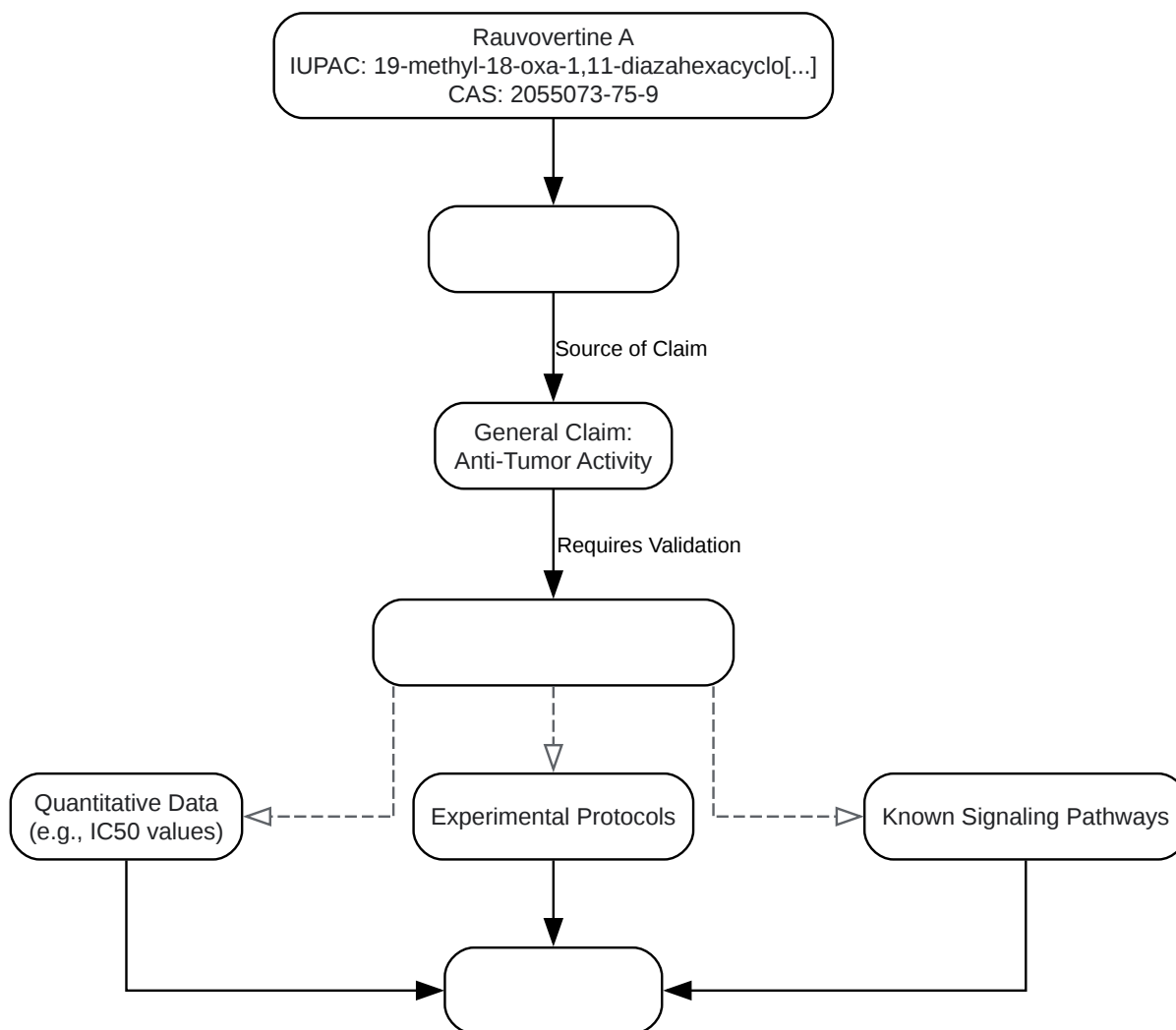
Research on extracts from the *Rauvolfia* genus, such as *Rauvolfia vomitoria* and *Rauvolfia tetraphylla*, has demonstrated anti-tumor activities. These studies suggest that various alkaloids within these plants may contribute to these effects, often through the induction of apoptosis. However, these findings are not specific to **Rauvovertine A**.

Due to the lack of specific research publications on the biological evaluation of **Rauvovertine A**, this guide cannot provide the following as requested:

- Quantitative Data Tables: No verifiable quantitative data from experimental studies on **Rauvovertine A** is publicly available.
- Detailed Experimental Protocols: Without access to primary research, a description of the methodologies used to assess **Rauvovertine A** is not possible.
- Signaling Pathway Diagrams: Information on the mechanism of action and any associated signaling pathways for **Rauvovertine A** has not been published.

## Logical Relationship: Current State of Research

The following diagram illustrates the current gap in the scientific literature regarding **Rauvovertine A**.



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Current knowledge gap for **Rauvoverfine A**.

## Conclusion

While **Rauvoverfine A** has been identified and is commercially available, there is a significant lack of peer-reviewed scientific literature detailing its biological activity and mechanism of action. The assertion of its anti-tumor properties appears to be based on preliminary or unpublished data. For researchers and drug development professionals, this highlights an opportunity for further investigation to validate these claims and explore the therapeutic potential of this natural product. Future studies are necessary to determine its efficacy,

delineate any relevant signaling pathways, and establish a foundation for potential clinical development.

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## References

- 1. researchgate.net [researchgate.net]
- 2. The antitumor activities of flavonoids - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Novel natural products with antitumor activity - PubMed [pubmed.ncbi.nlm.nih.gov]
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